

Thermal stability of SmCo magnets at cryogenic temperatures

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Compound Name: Cobalt;samarium

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An In-depth Technical Guide to the Thermal Stability of Samarium-Cobalt (SmCo) Magnets at Cryogenic Temperatures

For Researchers, Scientists, and Drug Development Professionals

Introduction

Samarium-Cobalt (SmCo) permanent magnets are a class of rare-earth magnets renowned for their exceptional thermal stability over a wide temperature range, from cryogenic environments to elevated temperatures.[1][2] This characteristic, combined with their high magnetic strength and excellent corrosion resistance, makes them indispensable in a variety of demanding applications, including aerospace, medical devices, and scientific instrumentation where performance at low temperatures is critical.[3] This technical guide provides a comprehensive overview of the thermal stability of SmCo magnets at cryogenic temperatures, with a focus on their magnetic properties, the experimental methods used for their characterization, and a summary of key performance data.

SmCo magnets are broadly categorized into two main families: SmCo_5 (often written as Sm_1Co_5) and $\text{Sm}_2\text{Co}_{17}$. [3][4] Both types exhibit excellent performance at cryogenic temperatures.[5] A significant advantage of SmCo magnets over Neodymium (NdFeB) magnets at low temperatures is that they do not undergo a spin reorientation, a phenomenon that can cause a decrease in remanence in NdFeB magnets at cryogenic temperatures.[5]

Magnetic Properties of SmCo Magnets at Cryogenic Temperatures

The magnetic properties of permanent magnets are temperature-dependent. For SmCo magnets, cooling to cryogenic temperatures generally leads to an enhancement of their key magnetic characteristics. The primary parameters of interest are the remanence (B_r), which is a measure of the magnetic flux density remaining in a magnet after the removal of an external magnetic field, and the intrinsic coercivity (H_{ci}), which indicates the magnet's resistance to demagnetization.

As the temperature decreases, the magnetic domains within the SmCo material become more stable, which reduces the internal energy that could disrupt the alignment of magnetic moments.[2] This leads to a modest increase in remanence (B_r) and a significant increase in intrinsic coercivity (H_{ci}). [5] The increase in H_{ci} can be quite dramatic, with some studies showing it can double or even triple between room temperature and absolute zero.[5] This enhanced resistance to demagnetization at cryogenic temperatures is a key advantage of SmCo magnets.

Quantitative Data on Cryogenic Magnetic Properties

The following tables summarize the magnetic properties of various grades of SmCo_5 and $\text{Sm}_2\text{Co}_{17}$ magnets at room temperature and provide available data at cryogenic temperatures. It is important to note that comprehensive tabulated data for cryogenic temperatures is not always readily available from manufacturers, and the values presented here are compiled from various sources, including datasheets and research articles.

Table 1: Typical Magnetic Properties of Sintered SmCo_5 Magnets at Room Temperature

Grade	Remanence (Br)	Coercive Force (Hcb)	Intrinsic Coercivity (Hci)	Maximum Energy Product (BH)max
T (kG)	kA/m (kOe)	kA/m (kOe)	kJ/m ³ (MGOe)	
SmCo16	0.80-0.85 (8.0-8.5)	620 (7.8)	1830 (23)	111-127 (14-16)
SmCo18	0.85-0.90 (8.5-9.0)	653 (8.2)	1830 (23)	127-143 (16-18)
SmCo20	0.90-0.95 (9.0-9.5)	676 (8.5)	1830 (23)	143-159 (18-20)
SmCo22	0.93-0.98 (9.3-9.8)	700 (8.8)	1830 (23)	159-175 (20-22)
Data sourced from manufacturer datasheets. [6] [7]				

Table 2: Typical Magnetic Properties of Sintered Sm₂Co₁₇ Magnets at Room Temperature

Grade	Remanence (Br)	Coercive Force (Hcb)	Intrinsic Coercivity (Hci)	Maximum Energy Product (BH)max
T (kG)	kA/m (kOe)	kA/m (kOe)	kJ/m ³ (MGOe)	
SmCo24	1.00-1.05 (10.0-10.5)	740 (9.3)	1990 (25)	175-191 (22-24)
SmCo26	1.04-1.08 (10.4-10.8)	764 (9.6)	1990 (25)	191-207 (24-26)
SmCo28	1.06-1.10 (10.6-11.0)	780 (9.8)	1990 (25)	207-223 (26-28)
SmCo30	1.08-1.12 (10.8-11.2)	800 (10.0)	1990 (25)	223-239 (28-30)
SmCo32	1.10-1.14 (11.0-11.4)	812 (10.2)	1990 (25)	239-255 (30-32)
Data sourced from manufacturer datasheets.[6][7]				

Table 3: Reported Coercivity of SmCo₅ at Cryogenic Temperatures

Temperature (K)	Intrinsic Coercivity (Hci) (T)
4.2	4.3
Data sourced from a research publication.[8]	

Temperature Coefficients

The thermal stability of a permanent magnet is often quantified by its reversible temperature coefficients of remanence ($\alpha(\text{Br})$) and intrinsic coercivity ($\beta(\text{Hci})$). SmCo magnets have very low temperature coefficients.[2] For cryogenic applications, it is important to note that these

coefficients can vary with the temperature range. Some manufacturers provide temperature coefficients for sub-zero temperatures.

Table 4: Typical Reversible Temperature Coefficients for Sintered SmCo Magnets

Magnet Type	Temperature Range (°C)	$\alpha(\text{Br})$ (%/°C)	$\beta(\text{Hci})$ (%/°C)
SmCo ₅	+20 to +150	-0.045 to -0.050	-0.28 to -0.30
Sm ₂ Co ₁₇	+20 to +150	-0.030 to -0.035	-0.20 to -0.30
Sm ₂ Co ₁₇ (LTC*)	-50 to +20	+0.005 to +0.012	-

LTC (Low Temperature Coefficient) grades are specially formulated with additions of elements like Gadolinium (Gd) and Erbium (Er) to minimize the change in magnetic output with temperature.[\[3\]](#)[\[4\]](#)

Data compiled from various datasheets.[\[3\]](#)

[\[6\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Experimental Protocols for Cryogenic Magnetic Characterization

The characterization of the magnetic properties of SmCo magnets at cryogenic temperatures is typically performed using a Vibrating Sample Magnetometer (VSM).[\[12\]](#) A VSM operates on the principle of Faraday's Law of Induction, where a sample vibrated in a uniform magnetic field induces a voltage in a set of pick-up coils.[\[13\]](#)[\[14\]](#) This induced voltage is proportional to the magnetic moment of the sample.

Instrumentation

A typical setup for cryogenic magnetic measurements includes:

- Vibrating Sample Magnetometer (VSM): The core instrument for measuring magnetic moment.[\[12\]](#)
- Cryostat: A vacuum-insulated vessel that houses the sample and allows for cooling to cryogenic temperatures. Modern systems often use cryocoolers (closed-cycle refrigerators), eliminating the need for liquid cryogenics like helium and nitrogen.[\[15\]](#)
- Superconducting Magnet: To generate the high magnetic fields required to saturate the high-coercivity SmCo magnets.
- Temperature Controller: To precisely set and maintain the sample temperature.
- Lock-in Amplifier: To detect the small induced voltage from the pick-up coils with a high signal-to-noise ratio.[\[15\]](#)
- Data Acquisition System: A computer and software to control the experiment and record the data.

Sample Preparation

Proper sample preparation is crucial for accurate and repeatable measurements.

- Sample Form: The SmCo magnet sample can be in the form of a small cylinder, cube, or powder. For bulk magnets, a representative sample is cut, typically with dimensions of a few millimeters.
- Mounting: The sample is mounted on a sample holder, often made of a non-magnetic material like quartz or brass, using a cryogenic-compatible adhesive or varnish to ensure good thermal contact.[\[14\]](#) For powdered samples, they are typically packed into a non-magnetic capsule.[\[14\]](#)
- Orientation: The sample is oriented with its magnetic easy axis parallel or perpendicular to the applied magnetic field, depending on the desired measurement.

Measurement Procedure

The following steps outline a typical procedure for measuring the magnetic hysteresis loop of an SmCo magnet at a specific cryogenic temperature:

- **System Preparation:** The cryostat is evacuated and cooled to the desired measurement temperature (e.g., 77 K or 4.2 K).
- **Sample Loading:** The sample, mounted on the sample holder, is loaded into the VSM.
- **Centering:** The sample is precisely centered within the pick-up coils to maximize the induced signal.
- **Saturation:** The superconducting magnet applies a strong positive magnetic field to fully saturate the magnet.
- **Hysteresis Loop Measurement:** The magnetic field is then swept from the maximum positive value, through zero, to a maximum negative value, and then back to the maximum positive value. Throughout this sweep, the VSM measures the magnetic moment of the sample at each field step.
- **Data Acquisition:** The magnetic moment versus applied magnetic field data is recorded by the data acquisition system.

Data Analysis

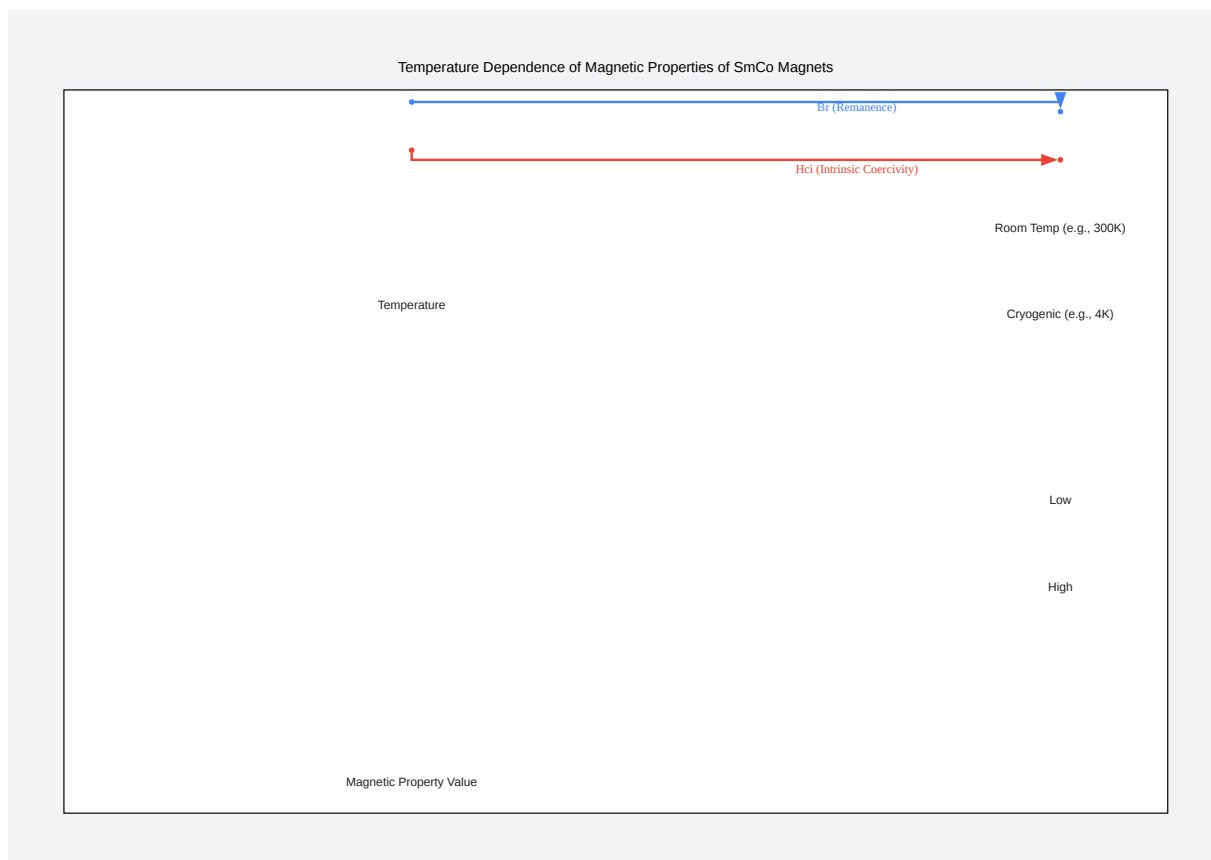
The raw data of magnetic moment versus applied field is then processed to determine the key magnetic properties:

- **Remanence (B_r):** The magnetic moment at zero applied field, converted to magnetic flux density.
- **Intrinsic Coercivity (H_{ci}):** The applied field required to reduce the magnetization of the sample to zero.
- **Maximum Energy Product ($(BH)_{max}$):** Calculated from the second quadrant of the hysteresis loop (the demagnetization curve).

Visualizations

Temperature Dependence of Magnetic Properties

The following diagram illustrates the general trend of remanence (B_r) and intrinsic coercivity (H_{ci}) for SmCo magnets as the temperature is decreased into the cryogenic range.

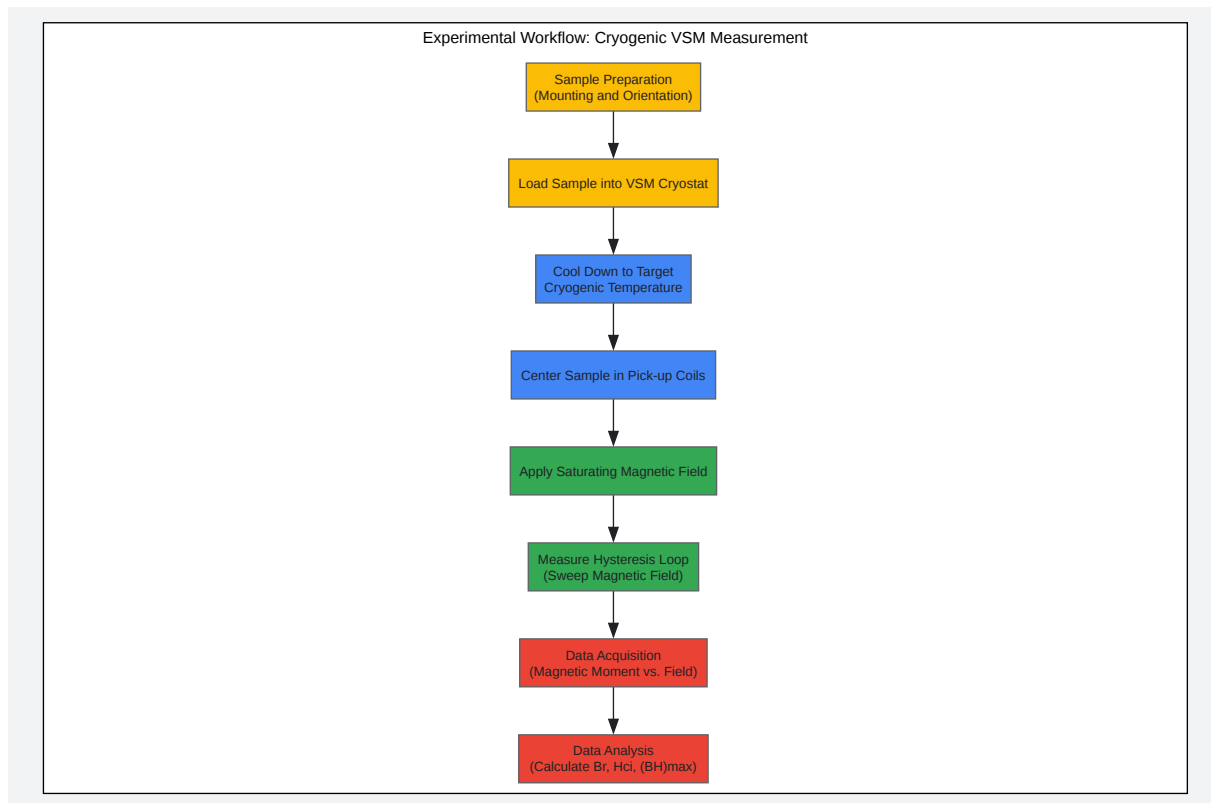


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Caption: General trend of B_r and H_{ci} with decreasing temperature.

Experimental Workflow for Cryogenic Magnetic Characterization

The flowchart below outlines the typical experimental workflow for characterizing the magnetic properties of an SmCo magnet at cryogenic temperatures using a Vibrating Sample Magnetometer (VSM).



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